

# Synonyms and alternative names for C.I. Direct Yellow 27

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## Compound of Interest

Compound Name: C.I. Direct yellow 27

Cat. No.: B12372912

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## An In-depth Technical Guide to C.I. Direct Yellow 27

This technical guide provides a comprehensive overview of **C.I. Direct Yellow 27**, a synthetic dye with significant applications in various industries. The information is tailored for researchers, scientists, and professionals in drug development who may encounter this compound. This document details its chemical identity, including a wide range of synonyms and alternative names, summarizes its key physicochemical properties, outlines its manufacturing and application protocols, and provides visual representations of its synthesis and application workflows.

## Nomenclature and Identification

**C.I. Direct Yellow 27** is known by numerous synonyms and trade names across different suppliers and regions. A comprehensive list is provided below to aid in its identification in literature and commercial products.

Table 1: Synonyms and Alternative Names for **C.I. Direct Yellow 27**

Type	Name
C.I. Name	C.I. Direct Yellow 27
C.I. Number	13950[1][2][3]
CAS Number	10190-68-8[1][2][3][4][5][6][7]
EINECS Number	233-461-3[3][5][7]
IUPAC Name	disodium;2-[4-[[1-(2-methoxyanilino)-1,3-dioxobutan-2-yl]diazenyl]-3-sulfonatophenyl]-6-methyl-1,3-benzothiazole-7-sulfonate[8]
Chemical Name	sodium (e)-2-(4-((1-((2-methoxyphenyl)amino)-1,3-dioxobutan-2-yl)diazenyl)-3-sulfonatophenyl)-6-methylbenzo[d]thiazole-7-sulfonate[6]
Common Synonyms	Direct Fast Brilliant Yellow 5G[1][2][9], Direct Fast Brilliant Yellow 5GL[1][2][9], Direct Fast Yellow 5GL[1][2][4][9], Direct Brilliant Yellow 5GL[1][2][9], Direct Brilliant Yellow L-4G[1][2][4][9], Fast Yellow 5GL[7][9]
Trade Names	ACDI Yellow 7GL 200%[2], Condirect Yellow BL[2][9], Helion Yellow 5G[8], Solar Flavine 5G[8], Fenaluz Yellow 4G[8], Hispaluz Yellow 5G[8], Solantine Yellow 8GL[8], Fastusol Yellow L5GA[8], Solophenyl Yellow 7GL[8], Sirius Supra Yellow 5G[8], Solex Canary Yellow 5G[8], Solius Light Yellow 5G[8], Pyrazol Fast Flavine 5G[8], Solamine Fast Yellow 5G[8], Diazol Light Yellow 7JL[8], Benzo Viscose Yellow 5GL[8], Tertrodirect Fast Yellow 8G[8], Chlorantine Fast Yellow 7GL[8], Diphenyl Fast Brilliant Yellow 8GL[8], Tetramine Fast Yellow[8]
Other Names	Direct light fast yellow 5G[4], direct bright yellow 5G[4], direct fast yellow 5G[4], direct bright yellow L-4G[4], tin yellow 5G[4], Direct F. Light

Yellow 5G[9], Direct Fast Light Yellow 5G[9], Direct Flavine Yellow 5G[9], Direct Light Yellow 6J[9], Direct Yellow 7GL[9], Dycosdirect Fast Brilliant Yellow 5GL[9], Dyrect Fast Yellow 5GD[9], Fast Light Yellow 5GL[9]

## Physicochemical Properties

The key quantitative properties of **C.I. Direct Yellow 27** are summarized in the table below. This data is essential for understanding its behavior in various experimental and industrial settings.

Table 2: Quantitative Data for **C.I. Direct Yellow 27**

Property	Value	Reference(s)
Molecular Formula	C <sub>25</sub> H <sub>20</sub> N <sub>4</sub> Na <sub>2</sub> O <sub>9</sub> S <sub>3</sub>	[1][2][3][5][6]
Molecular Weight	662.63 g/mol	[1][2][4]
Appearance	Dark canary/yellow uniform powder[5][7]	[5][7]
Solubility (at 90 °C)	50 g/L	[4]
Insolubles	0.15%	[4]
Maximum Absorption (λ <sub>max</sub> )	393 nm	[3]
Molar Extinction Coefficient (ε)	53,000-57,000 at 224-230 nm (in water at 0.02 g/L)	[3]

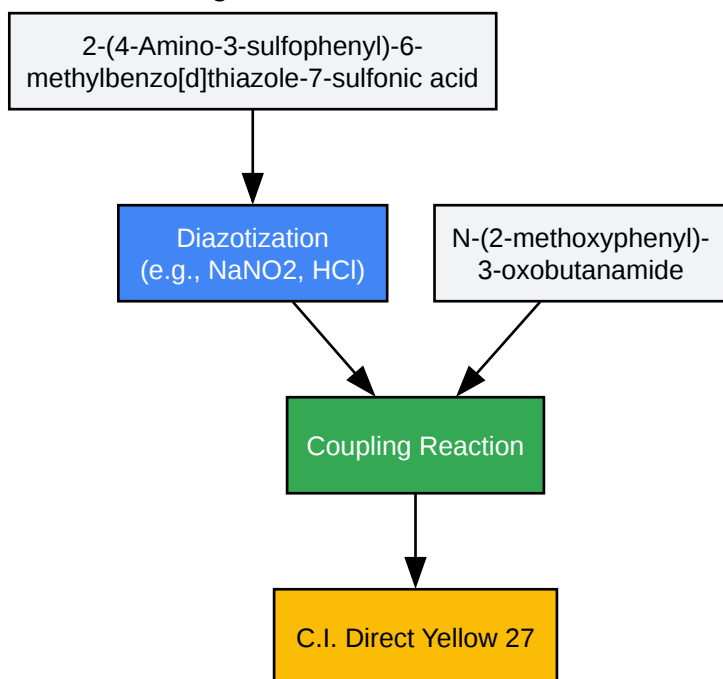
## Experimental Protocols

### Manufacturing Process

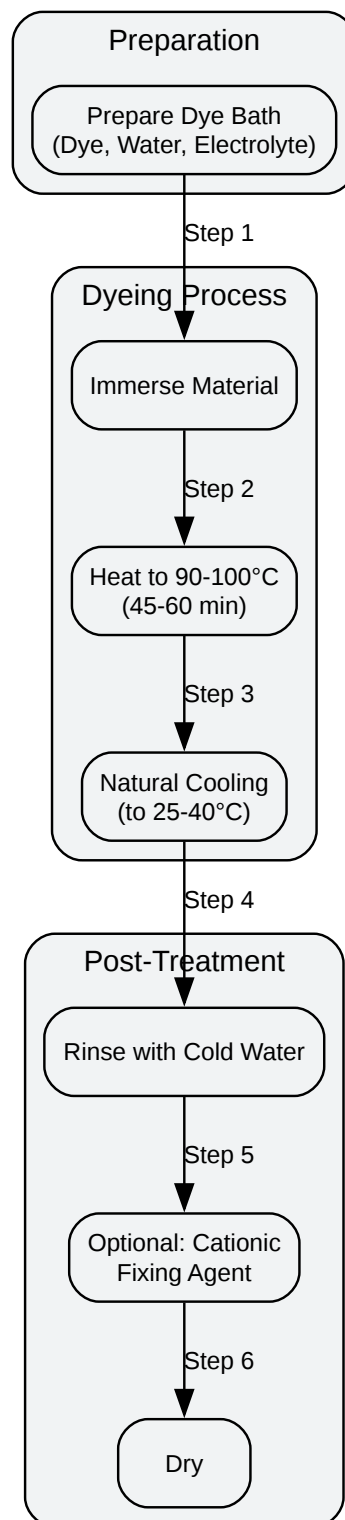
The synthesis of **C.I. Direct Yellow 27** is a two-step process involving diazotization followed by a coupling reaction.[2][5]

- **Diazotization:** 2-(4-Amino-3-sulfophenyl)-6-methylbenzo[d]thiazole-7-sulfonic acid is treated with a source of nitrous acid (e.g., sodium nitrite in an acidic medium) to form a diazonium salt.
- **Coupling:** The resulting diazonium salt is then coupled with N-(2-methoxyphenyl)-3-oxobutanamide. This reaction forms the final azo dye molecule.

## Manufacturing Workflow for C.I. Direct Yellow 27



## General Dyeing Workflow

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